

# An In-depth Technical Guide to the Physical Properties of Diethyl Methyl Malonate

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## Compound of Interest

Compound Name: *Diethyl methyl malonate*

Cat. No.: *B8451518*

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## Introduction

**Diethyl methyl malonate** is a diester of methylmalonic acid with the chemical formula  $C_8H_{14}O_4$ . It presents as a colorless liquid and is a crucial reagent and intermediate in a variety of chemical syntheses. Its utility is particularly notable in the pharmaceutical industry for the synthesis of various active pharmaceutical ingredients, including barbiturates and non-steroidal anti-inflammatory drugs. A thorough understanding of its physical properties is paramount for its effective and safe use in research and development, as well as in industrial-scale manufacturing. This guide provides a comprehensive overview of the key physical characteristics of **diethyl methyl malonate**, detailed experimental protocols for their determination, and a visualization of a key synthetic pathway in which it is involved.

## Core Physical Properties

The physical properties of **diethyl methyl malonate** are summarized in the table below. These values are critical for a range of applications, from reaction setup and solvent selection to purification and storage.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>4</sub>
Molecular Weight	174.19 g/mol
Appearance	Colorless liquid
Density	1.022 g/mL at 20 °C
Boiling Point	198-199 °C at 760 mmHg
Refractive Index	1.413 at 20 °C (n <sub>20/D</sub> )
Solubility	Slightly soluble in water; soluble in alcohol and oils. <sup>[1]</sup>
Vapor Pressure	0.264 mmHg at 25 °C (estimated)
Flash Point	82 °C (179.6 °F) - closed cup

## Experimental Protocols

Accurate determination of physical properties is fundamental to chemical research. The following sections detail standard laboratory procedures for measuring the key physical properties of liquid organic compounds such as **diethyl methyl malonate**.

### Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.<sup>[2]</sup> A common and efficient method for determining the boiling point of a small liquid sample utilizes a Thiele tube.

Apparatus:

- Thiele tube
- Thermometer (with appropriate range)
- Small test tube (ignition tube)

- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or heating mantle)
- Mineral oil or other suitable heating bath fluid
- Stand and clamps

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the side arm.
- Add a small amount (approximately 0.5-1 mL) of **diethyl methyl malonate** into the small test tube.
- Place the capillary tube, sealed end up, into the small test tube containing the sample.
- Attach the small test tube to the thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, ensuring the sample is below the oil level.<sup>[3]</sup>
- Gently heat the side arm of the Thiele tube.<sup>[3]</sup> Convection currents will ensure uniform heating of the oil bath.
- As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.<sup>[3]</sup> Record this temperature.

## Determination of Density (Pycnometer Method)

Density is the mass of a substance per unit volume. A pycnometer, a flask with a precisely known volume, is used for accurate density measurements of liquids.[4][5]

#### Apparatus:

- Pycnometer (specific gravity bottle) with a ground-glass stopper containing a capillary bore
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Thermometer
- Water bath (optional, for temperature control)
- Pasteur pipette

#### Procedure:

- Thoroughly clean and dry the pycnometer and its stopper.
- Weigh the empty, dry pycnometer with its stopper on an analytical balance and record the mass ( $m_1$ ).[6]
- Fill the pycnometer with distilled water of a known temperature. Insert the stopper, ensuring that excess water is expelled through the capillary.[4]
- Carefully wipe the outside of the pycnometer dry.
- Weigh the pycnometer filled with water and record the mass ( $m_2$ ).
- Empty and thoroughly dry the pycnometer.
- Fill the pycnometer with **diethyl methyl malonate** at the same temperature as the water.
- Insert the stopper, wipe the exterior dry, and weigh the pycnometer filled with the sample, recording the mass ( $m_3$ ).
- Calculate the density of **diethyl methyl malonate** using the following formula: Density of sample =  $[(m_3 - m_1) / (m_2 - m_1)] * \text{Density of water at the experimental temperature}$

## Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and can be used to identify a substance and assess its purity. The Abbe refractometer is a common instrument for this measurement.[\[7\]](#)[\[8\]](#)

### Apparatus:

- Abbe refractometer
- Constant temperature water bath (optional but recommended for high accuracy)
- Dropper or Pasteur pipette
- Soft lens tissue
- Ethanol or acetone for cleaning

### Procedure:

- Ensure the prism surfaces of the refractometer are clean and dry.[\[9\]](#)
- Calibrate the instrument using a standard liquid with a known refractive index, such as distilled water ( $n_D = 1.3330$  at  $20^\circ\text{C}$ ).[\[9\]](#)
- Using a clean dropper, place a few drops of **diethyl methyl malonate** onto the surface of the measuring prism.[\[9\]](#)
- Close the illuminating prism gently to spread the liquid into a thin film.
- Turn on the light source and adjust the mirror to achieve optimal illumination of the prisms.
- Look through the eyepiece and turn the coarse adjustment knob until the field of view shows a distinct light and dark boundary.
- If a colored band is visible at the boundary, adjust the compensator dial to eliminate the color and sharpen the dividing line.

- Fine-tune the adjustment knob to center the boundary line precisely on the crosshairs in the eyepiece.
- Read the refractive index value from the instrument's scale.
- Record the temperature at which the measurement was taken.

## Determination of Solubility (Qualitative and Semi-Quantitative)

Solubility is the ability of a solute to dissolve in a solvent to form a homogeneous solution. The following procedure can be used to determine the qualitative and semi-quantitative solubility of **diethyl methyl malonate** in a given solvent.

### Apparatus:

- Test tubes and a test tube rack
- Graduated pipettes or micropipettes
- Vortex mixer or stirring rods
- Water bath (for temperature control)

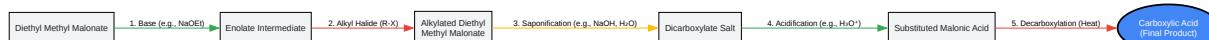
### Procedure:

- Qualitative Assessment:
  - To a test tube, add approximately 1 mL of the solvent (e.g., water, ethanol).
  - Add a few drops of **diethyl methyl malonate** to the solvent.
  - Agitate the mixture vigorously for 30-60 seconds.[\[10\]](#)
  - Observe if the **diethyl methyl malonate** dissolves completely (miscible), forms a separate layer (immiscible), or partially dissolves. Record the observation.[\[10\]](#)
- Semi-Quantitative Assessment (for "slightly soluble" cases):

- To a test tube containing a precisely measured volume of the solvent (e.g., 5 mL of water), add a small, known volume of **diethyl methyl malonate** (e.g., 10  $\mu$ L) using a micropipette.
- Agitate the mixture until the solute dissolves completely or until it is clear that no more will dissolve.
- Continue adding small, known increments of **diethyl methyl malonate**, agitating after each addition, until a persistent second phase (undissolved liquid) is observed.
- The total volume of **diethyl methyl malonate** that dissolved in the known volume of the solvent provides a semi-quantitative measure of its solubility.

## Synthetic Pathway Visualization: Malonic Ester Synthesis

**Diethyl methyl malonate** is a classic substrate in the malonic ester synthesis, a versatile method for preparing substituted carboxylic acids. The following diagram illustrates the key steps in the synthesis of a generic carboxylic acid starting from **diethyl methyl malonate**.



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